

Technical Guide: Piperonyl Acetate (CAS No. 326-61-4)

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Compound of Interest

Compound Name: Piperonyl acetate

Cat. No.: B1198404

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Introduction

Piperonyl acetate, identified by CAS number 326-61-4, is an ester recognized for its applications in the fragrance, flavor, and pest control industries.[1] Chemically, it is the acetate ester of piperonyl alcohol and is classified as a member of the benzodioxole family.[2] This document provides a comprehensive technical overview of its chemical and physical properties, synthesis, reactivity, and toxicological profile, intended for a scientific audience.

Chemical Identity

- IUPAC Name: 1,3-benzodioxol-5-ylmethyl acetate[2]
- Synonyms: Heliotropyl acetate, Acetic Acid Piperonyl Ester, 3,4-Methylenedioxybenzyl Acetate[1][3][4]
- Molecular Formula: C₁₀H₁₀O₄[1][2][3][5]
- Molecular Weight: 194.18 g/mol [2][3][6][7]

Physicochemical Properties

Piperonyl acetate is a colorless to pale yellow oily liquid.[1][2][3] It is characterized by a very sweet, light, floral-fruity odor, often with cherry or strawberry-like undertones.[3][8] It is stable

under normal conditions and combustible.[3]

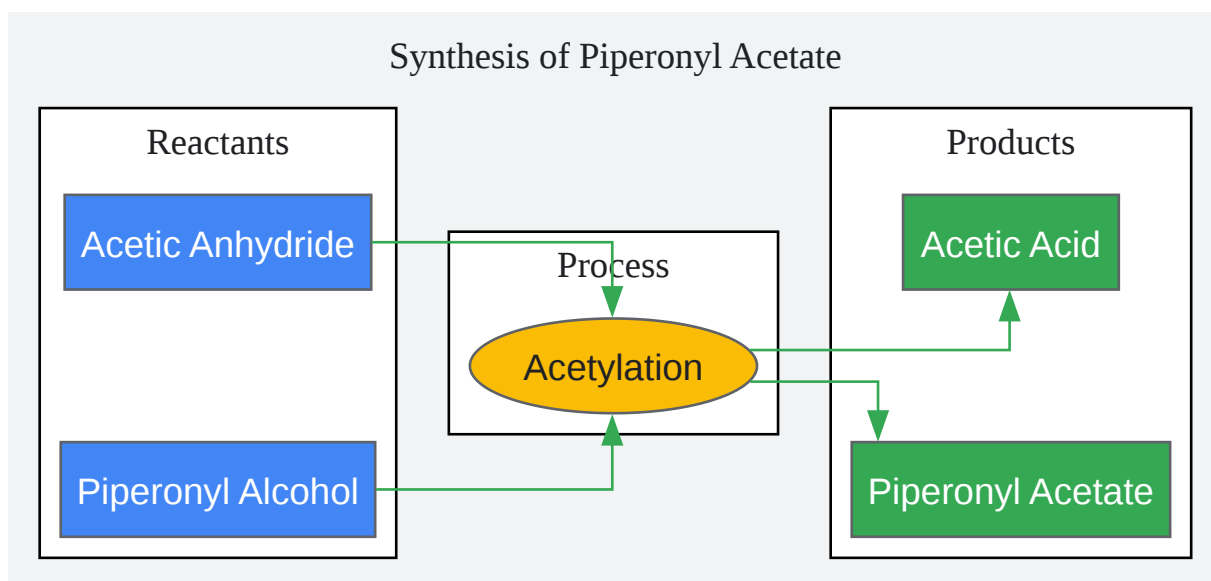
Table 1: Physical and Chemical Properties of **Piperonyl Acetate**

Property	Value	Reference(s)
CAS Number	326-61-4	[1][2][3]
FEMA Number	2912	[1][3][6]
EC Number	206-312-5	[6]
Appearance	Colorless to pale yellow oily liquid	[1][2][3]
Melting Point	51 °C	[2][3]
Boiling Point	150-151 °C at 10 mmHg	[2][3][9][10]
Density	1.227 g/mL at 25 °C	[3][9][11]
Refractive Index (n _{20/D})	1.5265	[3][9][11]
Flash Point	>100 °C (>212 °F)	[12][13]
Solubility	Insoluble in water	[2][14]
LogP	1.68	[3]
Vapor Pressure	0.138 - 39.5 Pa at 20-75 °C	[3]

Synthesis and Reactivity

Synthesis

Piperonyl acetate can be prepared through several methods. A common laboratory and industrial synthesis involves the acetylation of piperonyl alcohol.[3] Another documented method is the reaction of 5-chloromethyl-1,3-benzodioxole with sodium acetate.[5]



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Caption: General workflow for the synthesis of **Piperonyl Acetate** via acetylation.

Reactivity Profile

As an ester, **piperonyl acetate** reacts with acids to liberate heat, alcohols, and acids.[3][14] Vigorous, exothermic reactions can occur with strong oxidizing acids.[3][14] Interaction with caustic solutions also generates heat. Mixing esters like **piperonyl acetate** with alkali metals or hydrides can generate flammable hydrogen gas.[3][14]

Toxicology and Safety

The safety of **piperonyl acetate** has been evaluated for its use as a fragrance and flavoring agent. It is classified as harmful if swallowed and may cause an allergic skin reaction.[3][13][15]

Table 2: Acute Toxicity Data for **Piperonyl Acetate**

Test	Species	Route	Value	Reference(s)
LD50	Rat	Oral	2.1 g/kg	[3]
LD50	Rabbit	Dermal	> 5 g/kg	[3]

Hazard and Precautionary Statements

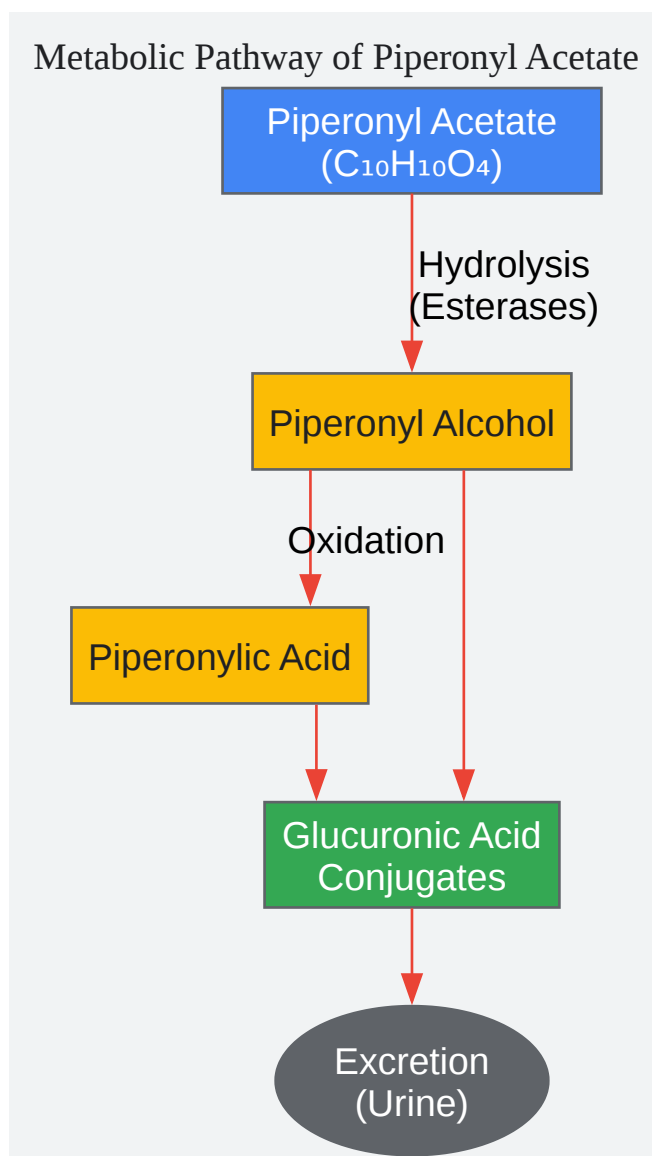
- GHS Pictogram: GHS07 (Exclamation Mark)[3]
- Signal Word: Warning[3][15]
- Hazard Statements: H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction) [3][15]
- Precautionary Statements: P261, P264, P270, P280, P301+P312, P302+P352[3]

Handling and Personal Protective Equipment (PPE)

Standard laboratory safety protocols should be followed. This includes wearing protective gloves, safety goggles with side-shields, and ensuring adequate ventilation.[16] Contaminated work clothing should not be allowed out of the workplace.[16] In case of skin contact, wash with plenty of water. If swallowed, seek medical help.[16]

Metabolism

In vivo studies have shed light on the metabolic fate of **piperonyl acetate**. The primary metabolic pathway involves hydrolysis of the ester bond, followed by oxidation. A study in rabbits showed that after oral administration, **piperonyl acetate** is hydrolyzed to piperonyl alcohol.[17] This alcohol is then oxidized to piperonylic acid. Both the acid and the parent alcohol are subsequently excreted, primarily as glucuronic acid conjugates.[17] Piperonylic acid was found to be the major metabolite, accounting for 58% of the administered dose.[17]



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Caption: Proposed metabolic pathway of **Piperonyl Acetate** in mammals.

Experimental Protocols

Synthesis of Piperonyl Acetate from 5-chloromethyl-1,3-benzodioxole

This protocol is adapted from a documented synthetic method.[5]

Materials:

- 5-chloromethyl-1,3-benzodioxole
- Sodium Acetate (CH_3COONa), 99%
- Deionized Water (H_2O)
- 2L reaction flask with agitation and heating capabilities
- Nitrogen (N_2) gas source

Procedure:

- Charge the 2L flask with 144.2 g (1.7 moles) of sodium acetate and 365 mL of water.[5]
- Begin agitation and heat the mixture to a target temperature of 80-85 °C under a nitrogen atmosphere.[5]
- Once the target temperature is reached, begin the drop-wise addition of the crude 5-chloromethyl-1,3-benzodioxole product into the flask. The addition should be controlled over a period of 2 hours.[5]
- After the addition is complete, allow the mixture to continue reacting at 80-85 °C for an additional 2 hours to ensure the reaction goes to completion.[5]
- Upon completion, the reaction mixture can be cooled, and the **piperonyl acetate** product can be isolated and purified using standard organic chemistry techniques such as extraction and distillation.

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